

Zidesamitinib stability and storage conditions for research

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Compound of Interest

Compound Name: Zidesamitinib

Cat. No.: B10856204

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Technical Support Center: Zidesamitinib (Dasatinib)

Disclaimer: Information for a compound named "Zidesamitinib" is not readily available in the public domain. The following information is provided for Dasatinib, a compound with a similar name and belonging to the same class of tyrosine kinase inhibitors. It is highly probable that "Zidesamitinib" was a typographical error for "Dasatinib." Please verify the identity of your compound before proceeding with these protocols.

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of Dasatinib for research purposes.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid Dasatinib?

A1: Solid Dasatinib should be stored in a well-closed container, protected from light. For long-term storage, it is advisable to store the compound at -20°C. For short-term storage, refrigeration at 2-8°C is acceptable. While some studies on oral anticancer medicines suggest that storage at room temperature (15-25°C) may be acceptable for limited periods, controlled temperature conditions are crucial for maintaining the integrity of research compounds.^{[1][2]}

Q2: How should I store Dasatinib solutions?

A2: The stability of Dasatinib in solution is dependent on the solvent and storage temperature. For stock solutions prepared in solvents like DMSO, it is recommended to aliquot the solution into single-use vials and store them at -20°C or -80°C to minimize freeze-thaw cycles. Some small molecule kinase inhibitors have shown stability in plasma for at least 30 days at -20°C.[1] However, it is always best practice to prepare fresh solutions for experiments or to validate the stability of stock solutions under your specific storage conditions if they are to be stored for extended periods.

Q3: What solvents can I use to dissolve Dasatinib?

A3: Dasatinib is classified as a Biopharmaceutics Classification System (BCS) Class II drug, which means it has low aqueous solubility and high permeability.[3][4] Its aqueous solubility is pH-dependent.[4] For research purposes, Dasatinib is typically dissolved in organic solvents such as Dimethyl Sulfoxide (DMSO). The solubility in ethanol is approximately 3.4 mg/mL.[4] For cell-based assays, it is crucial to ensure that the final concentration of the organic solvent in the culture medium is not toxic to the cells.

Q4: Is Dasatinib sensitive to light or moisture?

A4: While specific photostability studies for Zidesamitinib are not available, it is general good practice to protect all research compounds from light to prevent potential photodegradation. Dasatinib has been studied in its hydrate and anhydrate forms, suggesting that it can interact with water.[3] To ensure stability, it is recommended to store the compound in a dry environment.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound precipitation in aqueous buffer	Dasatinib has low aqueous solubility, especially at neutral pH.	<ul style="list-style-type: none">- Ensure the final pH of the solution is in a range where Dasatinib is more soluble.- Decrease the final concentration of the compound in the aqueous medium.- Use a co-solvent or solubilizing agent, but validate its compatibility with your experimental system.
Inconsistent experimental results	<ul style="list-style-type: none">- Compound degradation due to improper storage.- Multiple freeze-thaw cycles of stock solutions.- Inaccurate concentration of stock solution.	<ul style="list-style-type: none">- Always store the solid compound and stock solutions at the recommended temperatures and protect from light.- Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.- Re-evaluate the concentration of the stock solution, and if possible, prepare a fresh solution.
Formation of unknown peaks in chromatography	Compound degradation under experimental conditions (e.g., exposure to strong acids, bases, or oxidizing agents).	<ul style="list-style-type: none">- Review the experimental protocol for harsh chemical conditions.- Forced degradation studies have shown that Dasatinib can degrade under acidic, basic, and oxidative stress.^[5]- Minimize exposure to such conditions if they are not part of a planned degradation study.

Stability and Solubility Data

Table 1: Dasatinib Physicochemical Properties

Property	Value	Reference
BCS Class	II	[3][4]
Aqueous Solubility	Low, pH-dependent	[4]
Permeability	High	[3][4]
pKa	5.13, 7.19 (basic); 10.99 (acidic)	[3]
Melting Point	~285 °C	[4]

Table 2: Recommended Storage Conditions Summary

Form	Condition	Temperature	Duration
Solid	Well-closed container, protected from light	-20°C	Long-term
Solid	Well-closed container, protected from light	2-8°C	Short-term
Solution (in DMSO)	Aliquoted, single-use vials	-20°C or -80°C	Long-term

Experimental Protocols

Protocol 1: Preparation of a 10 mM Dasatinib Stock Solution in DMSO

- Materials:
 - Dasatinib (solid)
 - Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, amber microcentrifuge tubes
- Calibrated analytical balance and appropriate weighing vessel
- Vortex mixer
- Procedure:
 - Allow the Dasatinib vial to equilibrate to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of Dasatinib powder accurately. For example, to prepare 1 mL of a 10 mM solution, weigh out approximately 4.88 mg of Dasatinib (Molecular Weight: 488.01 g/mol).
 - Add the appropriate volume of DMSO to the powder.
 - Vortex the solution until the Dasatinib is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be required to facilitate dissolution.
 - Aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C.

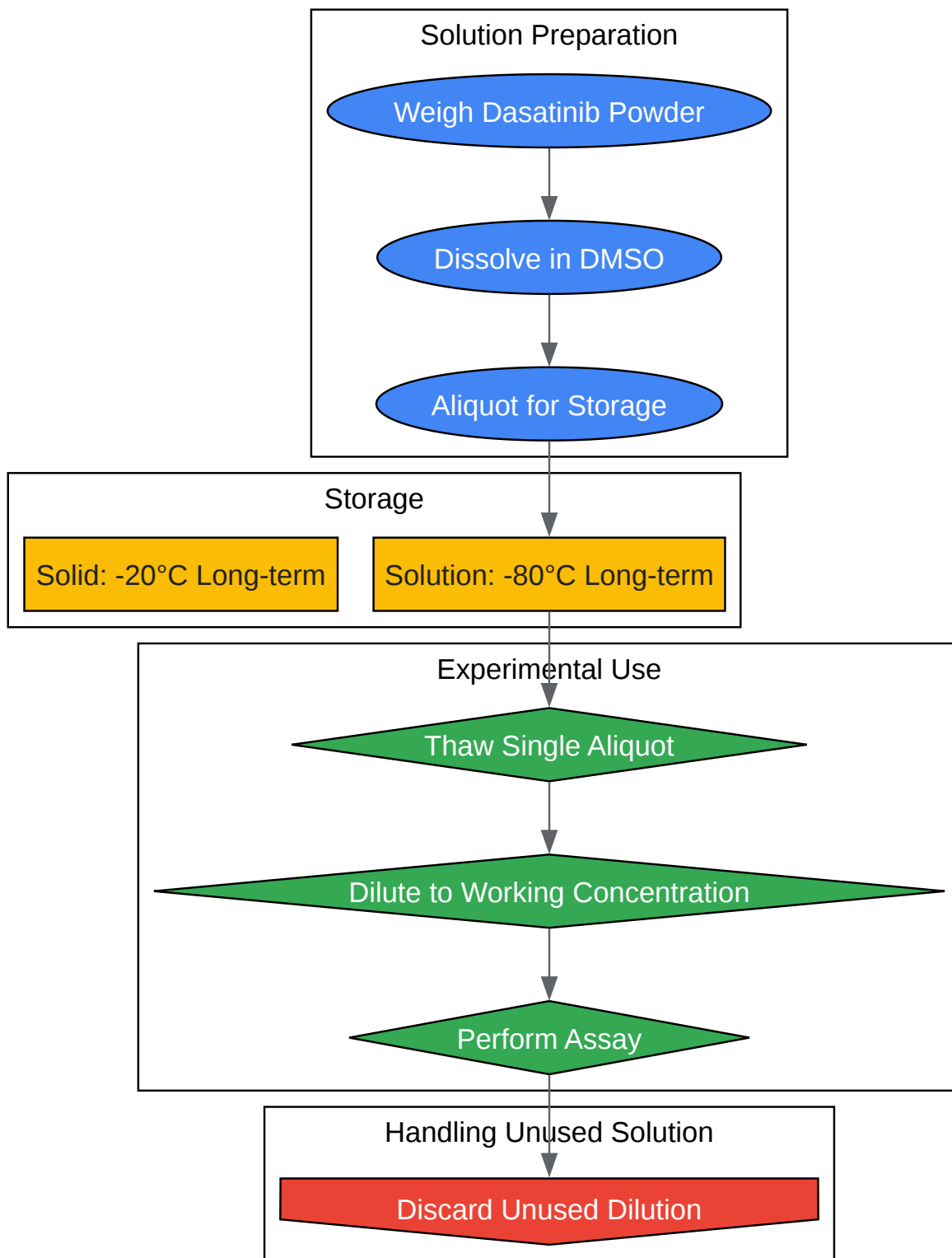
Protocol 2: Forced Degradation Study Workflow

This protocol provides a general workflow for assessing the stability of Dasatinib under various stress conditions, as recommended by ICH guidelines.^[5]

- Preparation: Prepare solutions of Dasatinib in a suitable solvent.
- Stress Conditions:
 - Acidic Hydrolysis: Incubate the solution with an acid (e.g., 0.1 N HCl) at an elevated temperature (e.g., 60°C).
 - Basic Hydrolysis: Incubate the solution with a base (e.g., 0.1 N NaOH) at an elevated temperature.

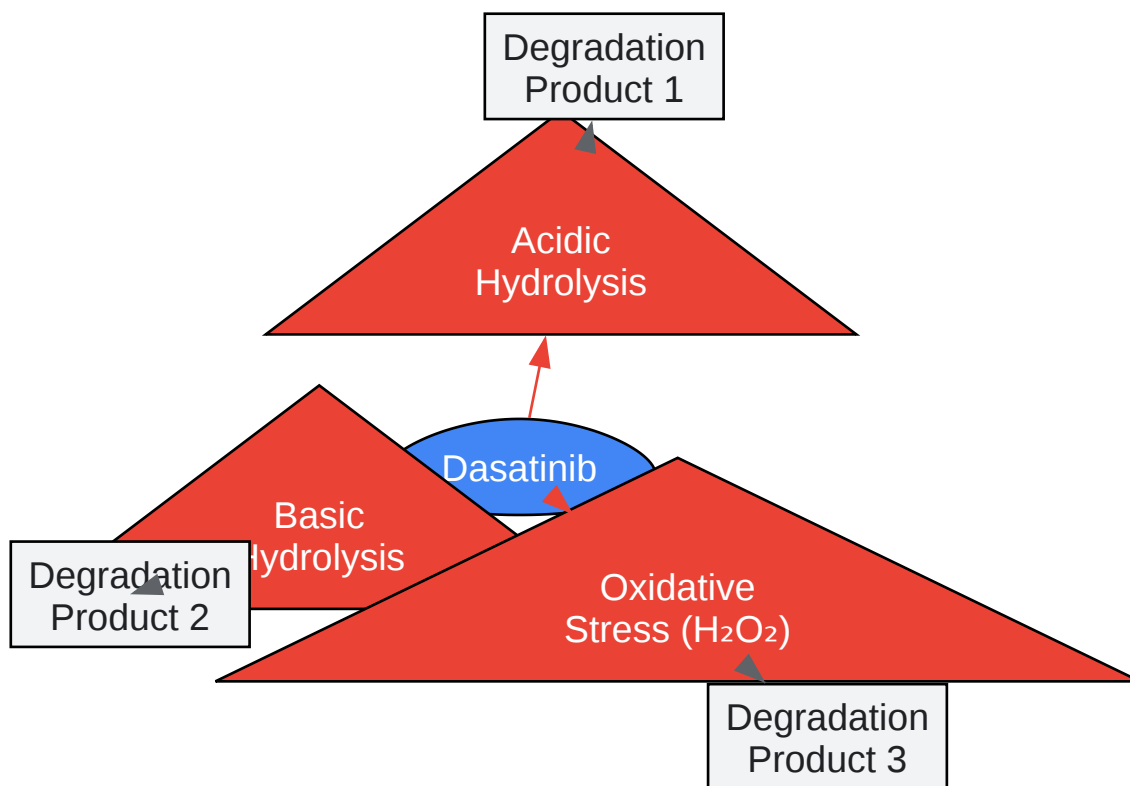
- Oxidative Degradation: Treat the solution with an oxidizing agent (e.g., 3% H₂O₂).
- Thermal Degradation: Expose the solid compound or a solution to high temperatures.
- Photodegradation: Expose the solid compound or a solution to UV light.
- Analysis: At specified time points, analyze the samples using a stability-indicating HPLC method to separate the parent compound from any degradation products.
- Characterization: Use techniques like LC-MS to identify the structure of any significant degradation products.^[5]

Visualizations



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Caption: Recommended workflow for preparing, storing, and using Dasatinib solutions in a research setting.



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Caption: Conceptual overview of Dasatinib's susceptibility to degradation under forced stress conditions.

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References

- 1. researchgate.net [researchgate.net]
- 2. Actual versus recommended storage temperatures of oral anticancer medicines at patients' homes - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Stable Fatty Acid Solvates of Dasatinib, a Tyrosine Kinase Inhibitor: Prediction, Process, and Physicochemical Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. accessdata.fda.gov [accessdata.fda.gov]
- 5. researchgate.net [researchgate.net]
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